

# Application Note: Endpoint Determination in EDTA Titrations Using Calconcarboxylic Acid

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## Compound of Interest

Compound Name: Calconcarboxylic acid

Cat. No.: B1221776

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## Introduction

Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a widely used analytical technique for quantifying metal ions in various samples. A critical component of this method is the use of a suitable indicator to accurately determine the titration's endpoint.

**Calconcarboxylic acid**, also known as Patton and Reeder's Indicator, is a superior azo dye employed for the precise determination of calcium ions ( $\text{Ca}^{2+}$ ) in the presence of magnesium ions ( $\text{Mg}^{2+}$ ).<sup>[1]</sup> Its sharp and clear color change at the endpoint makes it an invaluable tool in pharmaceutical analysis, water quality assessment, and other research applications.<sup>[2][3]</sup>

## Principle of Method

The titration is based on a competitive chelation reaction. **Calconcarboxylic acid** forms a wine-red complex with calcium ions.<sup>[1]</sup> EDTA is a more potent hexadentate chelating agent, meaning it forms a more stable, water-soluble 1:1 complex with calcium ions than the indicator does.<sup>[1][4][5]</sup>

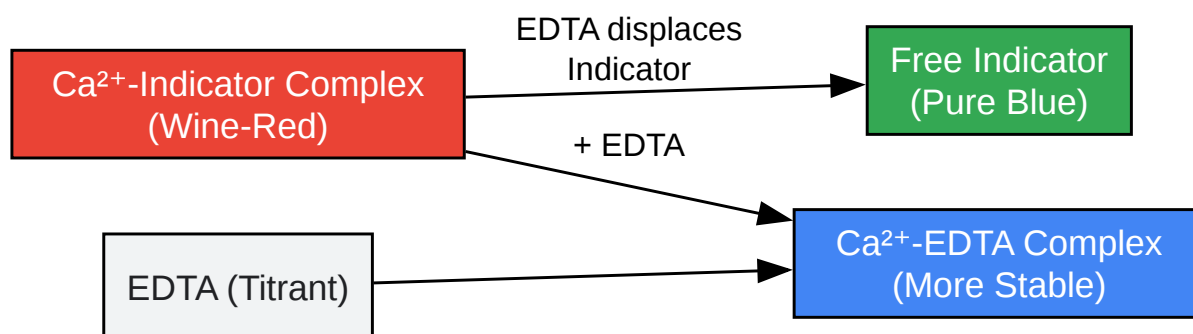
The titration is conducted at a high pH, typically between 12 and 14.<sup>[1][3]</sup> This alkaline environment is crucial as it causes magnesium ions to precipitate as magnesium hydroxide ( $\text{Mg}(\text{OH})_2$ ), thus preventing their interference with the calcium titration.<sup>[2][3]</sup>

Initially, the indicator is added to the calcium-containing sample, forming the wine-red  $\text{Ca}^{2+}$ -Indicator complex. As the standard EDTA solution is added, EDTA first reacts with any free  $\text{Ca}^{2+}$  ions. Near the endpoint, the EDTA begins to displace the indicator from the  $\text{Ca}^{2+}$ -Indicator

complex. The endpoint is reached when all calcium ions are complexed by EDTA, liberating the free indicator, which has a distinct pure blue color.[1][6] The sharp color transition from wine-red to blue signals the completion of the reaction.[1]

The overall reaction is:  $\text{Ca-Indicator (wine-red)} + \text{EDTA} \rightarrow \text{Ca-EDTA} + \text{Indicator (blue)}$ [1]

## Chemical Reaction at Endpoint



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Caption: Endpoint reaction mechanism in EDTA titration with **Calconcarboxylic acid**.

## Quantitative Data

**Table 1: Properties of Calconcarboxylic Acid Indicator**

Property	Description	Reference
Common Name	Patton and Reeder's Indicator	<a href="#">[7]</a>
IUPAC Name	3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid	<a href="#">[1]</a>
CAS Number	3737-95-9	<a href="#">[7]</a>
Molecular Formula	C <sub>21</sub> H <sub>14</sub> N <sub>2</sub> O <sub>7</sub> S	<a href="#">[1]</a>
Molecular Weight	438.41 g/mol	<a href="#">[7]</a>
Appearance	Dark violet powder	<a href="#">[8]</a>
pH Range for Titration	12 - 14	<a href="#">[1]</a> <a href="#">[3]</a>
Endpoint Color Change	Wine-Red to Pure Blue	<a href="#">[2]</a> <a href="#">[3]</a>

**Table 2: Comparison of Indicators for Calcium Titration**

Feature	Calconcarboxylic Acid	Thymolphthalexon e	Eriochrome Black T
Specificity for $\text{Ca}^{2+}$	Highly selective at pH > 12, as $\text{Mg}^{2+}$ precipitates.[2]	Less specific, also complexes with magnesium.[2]	Used for total hardness ( $\text{Ca}^{2+}$ + $\text{Mg}^{2+}$ ) at pH 10.[9]
Optimal pH	12 - 14[1]	10 - 12[2]	~10[9]
Endpoint Color Change	Wine-Red to Pure Blue[2]	Blue-Magenta to Colorless/Smoky-Gray[2]	Red to Blue[9]
Endpoint Sharpness	Known for a very sharp and clear endpoint.[2][3]	Generally provides a distinct color change.[2]	Can have an indistinct endpoint, sometimes requiring photometric detection.[1]
Interference	$\text{Mg}^{2+}$ interference is eliminated by precipitation.[3]	$\text{Mg}^{2+}$ interferes and is titrated along with $\text{Ca}^{2+}$ . [2]	$\text{Mg}^{2+}$ is intentionally titrated with $\text{Ca}^{2+}$ .

## Experimental Protocols

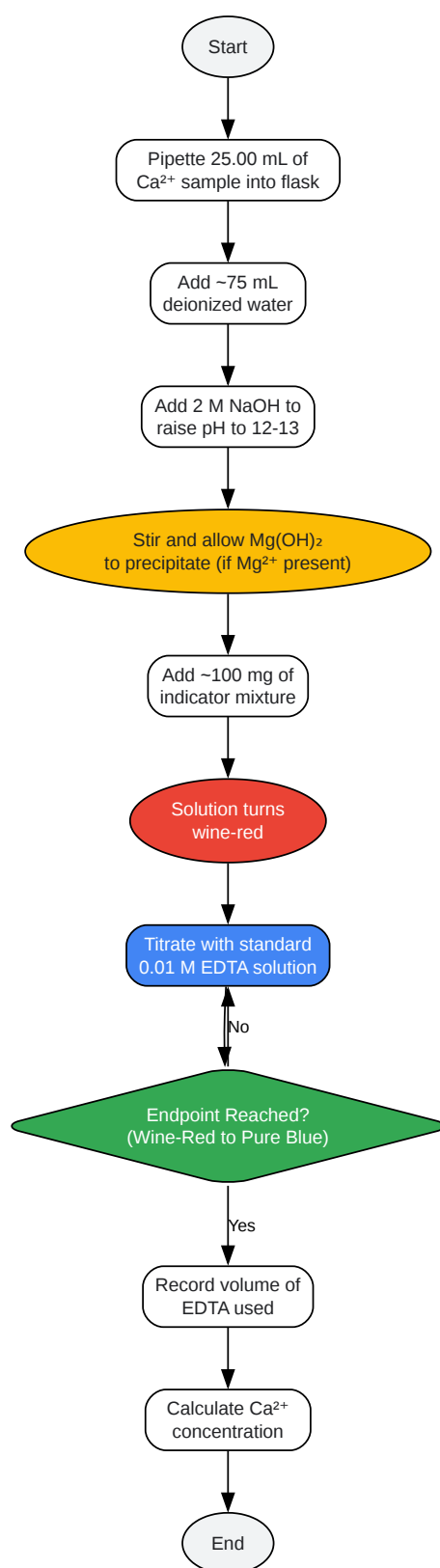
This protocol details the determination of calcium concentration in an aqueous sample using **Calconcarboxylic acid** indicator and a standard EDTA solution.

## Reagents and Materials

- Standard 0.01 M EDTA solution: Prepare by dissolving approximately 0.95 g of dried (80°C for 1 hour) disodium EDTA dihydrate ( $\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$ ) in deionized water in a 250 mL volumetric flask and diluting to the mark.[10] Standardize against a primary standard calcium carbonate solution.
- Calconcarboxylic acid** indicator: Can be used as a solid triturate (ground mixture with NaCl or  $\text{Na}_2\text{SO}_4$ ) or as a solution (e.g., 0.4% in methanol).[2][11] A solid mixture of ~100 mg indicator per 100 g NaCl is common.
- Sodium Hydroxide (NaOH) solution, 2 M or 8 M: To adjust the sample pH.[2][6]

- Calcium-containing sample: An unknown solution to be analyzed.
- Standard Calcium Solution (for standardization): Accurately weigh ~0.25 g of primary standard calcium carbonate ( $\text{CaCO}_3$ ), dissolve in a minimum amount of 1 M HCl, and dilute to 250 mL in a volumetric flask.[\[12\]](#)
- Apparatus: 50 mL burette, 25 mL pipette, 250 mL conical flasks, magnetic stirrer, pH meter or pH indicator paper.

## Experimental Workflow Diagram



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Caption: General workflow for the complexometric titration of calcium.

## Titration Procedure

- Sample Preparation: Pipette a known volume (e.g., 25.00 mL) of the calcium-containing sample into a 250 mL conical flask.[\[2\]](#)
- Dilution: Add approximately 75 mL of deionized water.[\[2\]](#)
- pH Adjustment: While stirring, add 2 mL of 2 M NaOH solution to raise the pH to a value between 12 and 13.[\[2\]](#) Use a pH meter for accuracy. If magnesium is present, a white precipitate of  $\text{Mg}(\text{OH})_2$  will form.[\[1\]](#) It is recommended to add the alkali before the indicator.[\[3\]](#)
- Indicator Addition: Add a small amount (approx. 100 mg) of the **Calconcarboxylic acid** indicator mixture and swirl until it dissolves.[\[2\]](#) The solution should turn a distinct wine-red color.[\[2\]](#) Note: The indicator can be unstable in strongly alkaline solutions and should be added just before titration begins.[\[2\]](#)[\[3\]](#)
- Titration: Titrate the sample with the standardized 0.01 M EDTA solution, stirring continuously.[\[2\]](#)
- Endpoint Determination: The endpoint is reached upon a sharp and stable color change from wine-red to a pure blue.[\[2\]](#)[\[3\]](#) Record the final volume of EDTA used from the burette.
- Replicates: Perform at least two additional titrations to ensure reproducible results. The volumes should agree within 0.1 mL.[\[6\]](#)

## Calculation of Calcium Concentration

The reaction between  $\text{Ca}^{2+}$  and EDTA has a 1:1 stoichiometry. The concentration of calcium in the original sample can be calculated using the following formula:

$$\text{Ca}^{2+} \text{ (M)} = (\text{M\_EDTA} \times \text{V\_EDTA}) / \text{V\_sample}$$

Where:

- M\_EDTA = Molarity of the standard EDTA solution (mol/L)
- V\_EDTA = Volume of EDTA solution used for titration (L)

- $V_{\text{sample}}$  = Volume of the initial calcium sample (L)

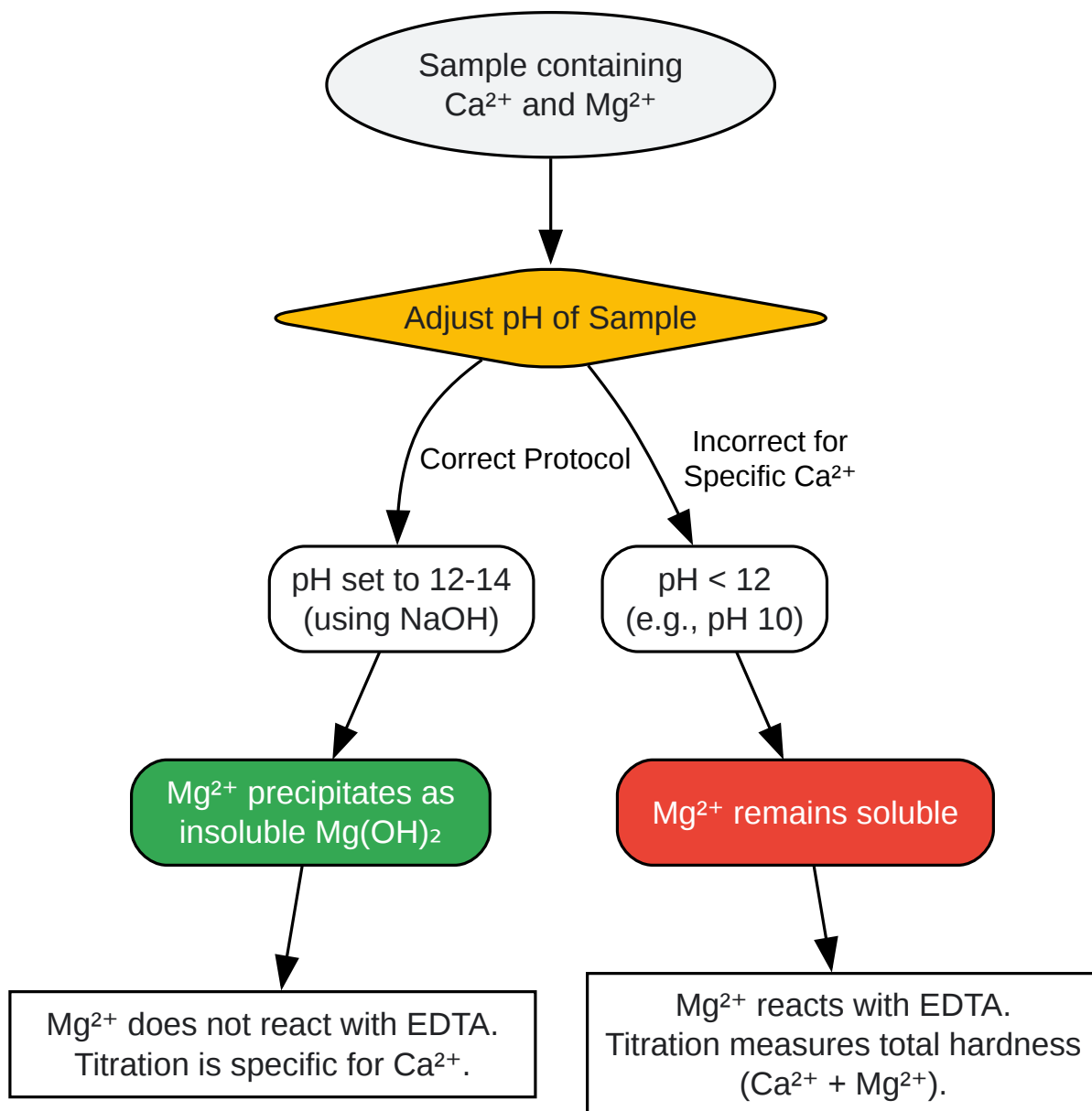
To express the result in other units, such as mg/L or ppm (parts per million):

$$\text{Ca}^{2+} \text{ (mg/L)} = \text{Ca}^{2+} \text{ (M)} \times \text{Molar Mass of Ca (g/mol)} \times 1000 \text{ (mg/g)}$$

(Molar Mass of Ca = 40.08 g/mol )

## Logical Diagram: Magnesium Interference Mitigation





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Caption: Rationale for high pH to prevent magnesium interference.

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